

Application Notes and Protocols for TSR-011 in In Vitro Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TSR-011, also known as Belizatinib, is a potent, orally available small molecule inhibitor of Anaplastic Lymphoma Kinase (ALK) and Tropomyosin Receptor Kinases (TRK) A, B, and C.[1] Dysregulation of these receptor tyrosine kinases through mutations, amplifications, or chromosomal rearrangements is a known driver in various cancers, including non-small cell lung cancer (NSCLC), neuroblastoma, and anaplastic large cell lymphoma.[2] TSR-011 has demonstrated the ability to disrupt ALK- and TRK-mediated signaling pathways, leading to the inhibition of tumor cell growth.[3][4] These application notes provide detailed information on the solubility of TSR-011 and protocols for its use in fundamental in vitro experiments to assess its efficacy and mechanism of action.

Data Presentation Solubility of TSR-011



Solvent	Solubility	Notes	
DMSO	≥ 100 mg/mL	High solubility reported by multiple suppliers.	
Ethanol	Soluble		
Water	Insoluble		
Cell Culture Media	Low	Direct dissolution in aqueous media is challenging. It is recommended to first prepare a concentrated stock in DMSO.	

In Vitro Efficacy of TSR-011

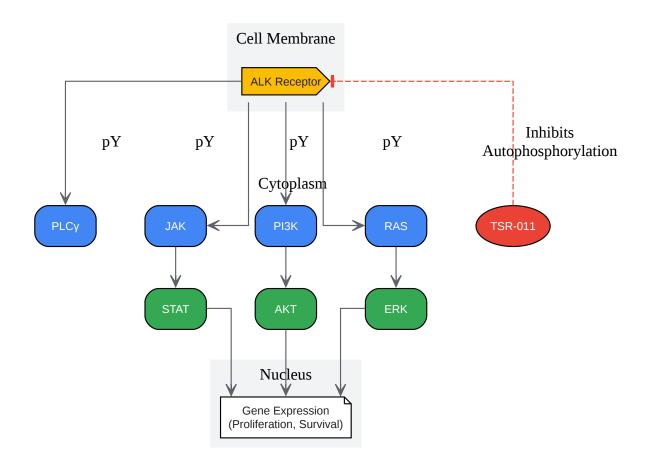
Assay Type	Cell Line	Target	IC50	Reference
Kinase Assay	Recombinant	Wild-type ALK	0.7 nM	[1]
Kinase Assay	Recombinant	TRKA, TRKB, TRKC	< 3 nM	[5]

Signaling Pathways

The primary targets of **TSR-011** are the ALK and TRK receptor tyrosine kinases. Upon activation by their respective ligands or due to oncogenic fusions, these receptors autophosphorylate and trigger a cascade of downstream signaling events that promote cell proliferation, survival, and differentiation. **TSR-011** inhibits this initial phosphorylation step, thereby blocking these downstream pathways.

ALK Signaling Pathway Inhibition by TSR-011



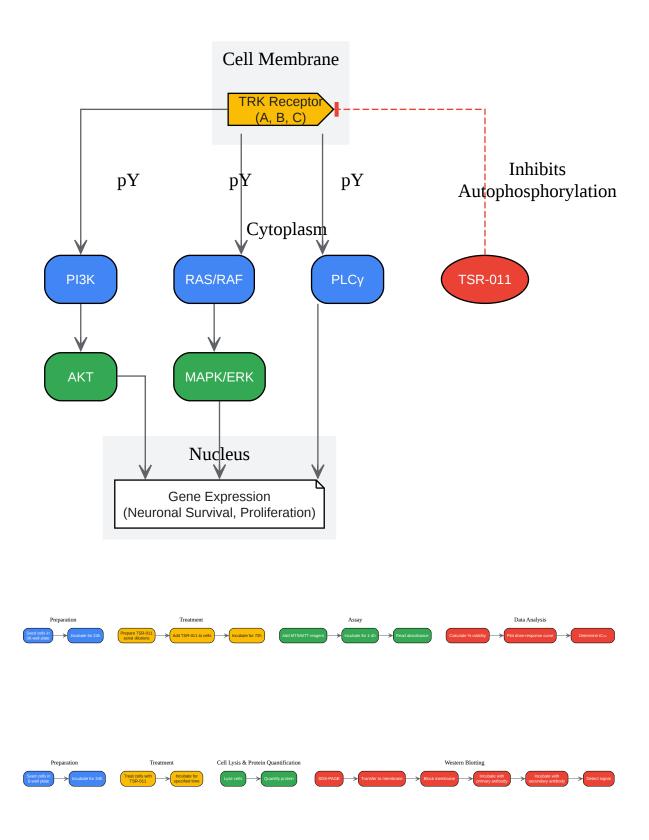


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Caption: Inhibition of ALK signaling by TSR-011.

TRK Signaling Pathway Inhibition by TSR-011





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